

Essential Guide to the Proper Disposal of Squamocin G

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Compound of Interest

Compound Name: **Squamocin G**

Cat. No.: **B1668047**

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This document provides comprehensive safety and logistical information for the proper disposal of **Squamocin G**, a potent annonaceous acetogenin. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this cytotoxic compound in a laboratory setting, in accordance with general hazardous waste regulations.

Quantitative Data for Squamocin G

The following table summarizes key quantitative data for **Squamocin G** and related acetogenins, pertinent to its handling and disposal. Due to the lack of a specific Safety Data Sheet (SDS) with regulatory disposal information for **Squamocin G**, data for the closely related acetogenin, Annonacin, and general toxicity data for acetogenin-rich extracts are included for a comprehensive safety profile.

Parameter	Value	Source / Notes
Chemical Identity		
IUPAC Name	(2S)-4-[(2R,13R)-2,13-dihydroxy-13-[(5R)-5-[(2R,5R)-5-[(1S)-1-hydroxyundecyl]oxolan-2-yl]oxolan-2-yl]tridecyl]-2-methyl-2H-furan-5-one	PubChem CID: 183613[1]
Molecular Formula	C ₃₇ H ₆₆ O ₇	PubChem CID: 183613[1]
Molecular Weight	622.9 g/mol	PubChem CID: 1, 5
CAS Number	123123-32-0	PubChem CID: 1
Physical Properties		
Solubility	Water: Poor/Insoluble.[2][3] Organic Solvents: Soluble in DMSO, methanol, and acetone.[4][5][6]	A study noted that pure squamocin is totally insoluble in water.[2]
Toxicity Data		
Cytotoxicity	Potent cytotoxic and antitumor compound.[5][6]	Annonaceous acetogenins are known inhibitors of mitochondrial complex I.[4]
Acute Toxicity (Oral)	No specific LD ₅₀ value for pure Squamocin G is available. However, extracts rich in acetogenins are known to be toxic. For instance, the ethanolic extract of <i>Annona muricata</i> seeds showed an LC ₅₀ of 1.26 µg/mL against <i>Artemia salina</i> .[7] Another study reported the LD ₅₀ for an ethanol extract of <i>A. muricata</i> in mice as 1.67 g/kg.[8]	Acetogenins can cause liver and kidney damage.[9]

Neurotoxicity	Annonaceous acetogenins, like annonacin, are known neurotoxins. [9] [10]
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Hazard Classification	<p>Not officially classified for Squamocin G. An SDS for Annonacin states it is not classified according to GHS. However, due to its potent cytotoxicity, it should be handled as a hazardous substance.</p> <p>Researchers should treat Squamocin G as a cytotoxic and hazardous compound.</p>

Experimental Protocols: Disposal Procedures

The proper disposal of **Squamocin G** must follow established protocols for cytotoxic and hazardous chemical waste. The following steps provide a detailed methodology for its safe disposal.

2.1. Personal Protective Equipment (PPE)

Before handling **Squamocin G** in any form (pure compound, solutions, or contaminated materials), personnel must wear appropriate PPE:

- Gloves: Nitrile or other chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A buttoned lab coat must be worn.
- Respiratory Protection: If handling the powder form or creating aerosols, a properly fitted respirator (e.g., N95) or use of a chemical fume hood is required.[\[11\]](#)

2.2. Waste Segregation and Collection

All waste contaminated with **Squamocin G** must be segregated as cytotoxic hazardous waste at the point of generation.

- Solid Waste:

- Includes contaminated gloves, bench paper, pipette tips, vials, and any other solid materials that have come into contact with **Squamocin G**.
- Place all solid waste into a designated, leak-proof, and puncture-resistant container clearly labeled as "Cytotoxic Waste" or "Hazardous Waste" with the chemical name "**Squamocin G**" and appropriate hazard symbols.

- Liquid Waste:

- Includes unused solutions of **Squamocin G**, solvents used to dissolve the compound, and any rinsates from cleaning contaminated glassware.
- Collect all liquid waste in a compatible, sealed, and shatter-resistant container (e.g., a high-density polyethylene bottle).
- The container must be clearly labeled as "Hazardous Waste" with "**Squamocin G**" and the name of the solvent(s) listed.
- Do not mix incompatible waste streams.

- Sharps Waste:

- Needles, syringes, or any other contaminated sharps must be placed in a designated, puncture-proof sharps container that is clearly labeled for cytotoxic waste.

2.3. Decontamination of Work Surfaces and Glassware

- Work Surfaces: Decontaminate all surfaces (benchtops, fume hood surfaces) that may have come into contact with **Squamocin G**. Use a suitable solvent (e.g., ethanol) to wipe the surfaces, and dispose of the cleaning materials as solid cytotoxic waste.
- Glassware: Reusable glassware should be rinsed with a suitable solvent to remove **Squamocin G** residue. The initial rinsate must be collected and disposed of as hazardous

liquid waste. Subsequent cleaning with detergents can then be performed.

2.4. Storage of Waste

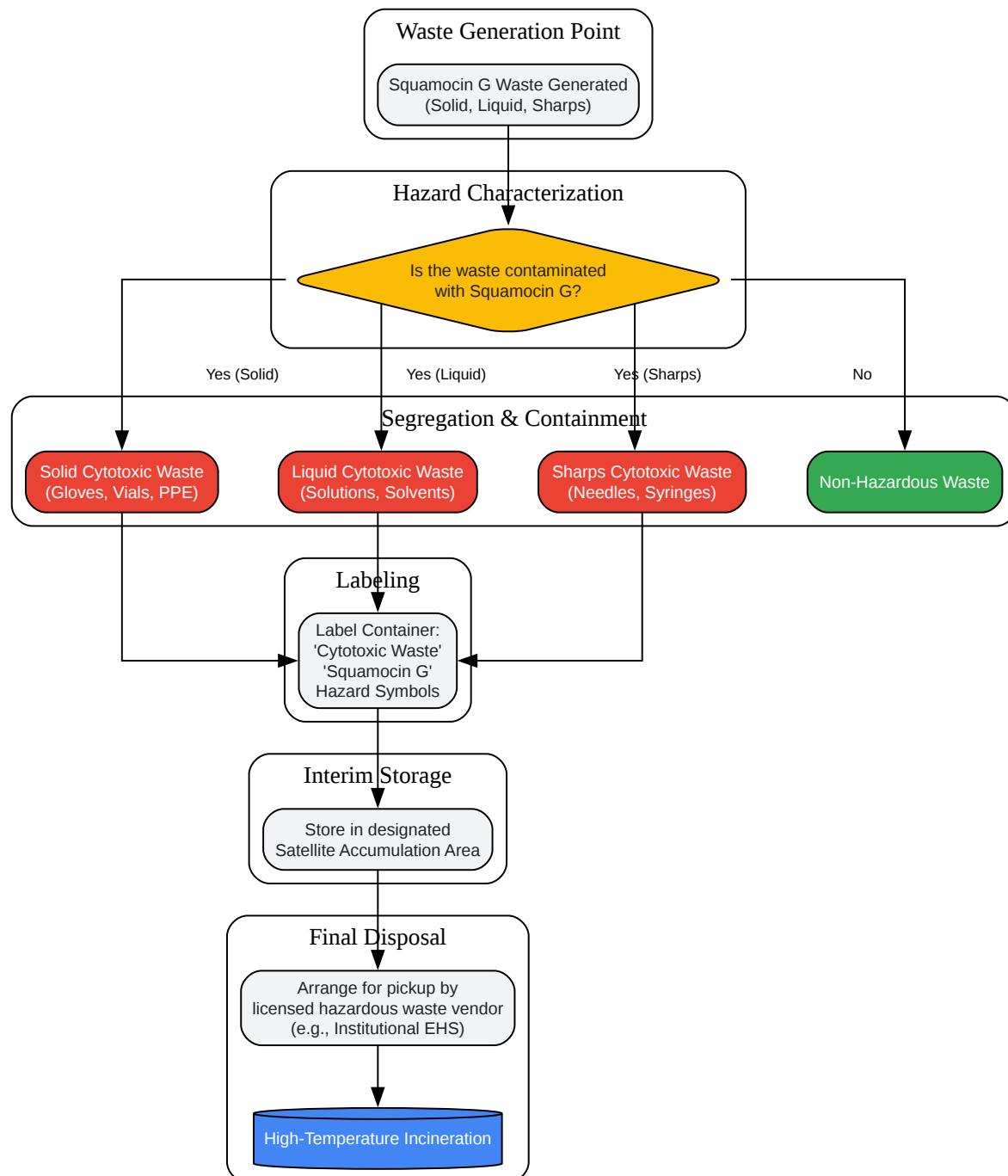
- Store all cytotoxic waste containers in a designated and secure Satellite Accumulation Area within the laboratory.
- Ensure containers are kept closed except when adding waste.
- The storage area should be clearly marked with hazardous waste signage.

2.5. Final Disposal

- Never dispose of **Squamocin G** or its contaminated waste down the drain or in the regular trash.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- The primary method for the disposal of cytotoxic waste is high-temperature incineration by a licensed facility.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of **Squamocin G**.



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Caption: Workflow for the safe disposal of **Squamocin G** waste.

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